

Personal protective equipment for handling PD-1-IN-17 TFA

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Compound of Interest

Compound Name: PD-1-IN-17 TFA

Cat. No.: B10814277

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Essential Safety and Handling Guide for PD-1-IN-17 TFA

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for handling **PD-1-IN-17 TFA**, a potent programmed cell death-1 (PD-1) inhibitor. The primary acute handling hazards are associated with the trifluoroacetate (TFA) counter-ion. Trifluoroacetic acid is a strong, corrosive acid that can cause severe skin burns and eye damage.^[1] Adherence to the following protocols is essential to ensure personal safety and maintain a secure laboratory environment.

Immediate Safety and Personal Protective Equipment (PPE)

A comprehensive approach to personal safety is critical when handling **PD-1-IN-17 TFA**. The following PPE is mandatory.

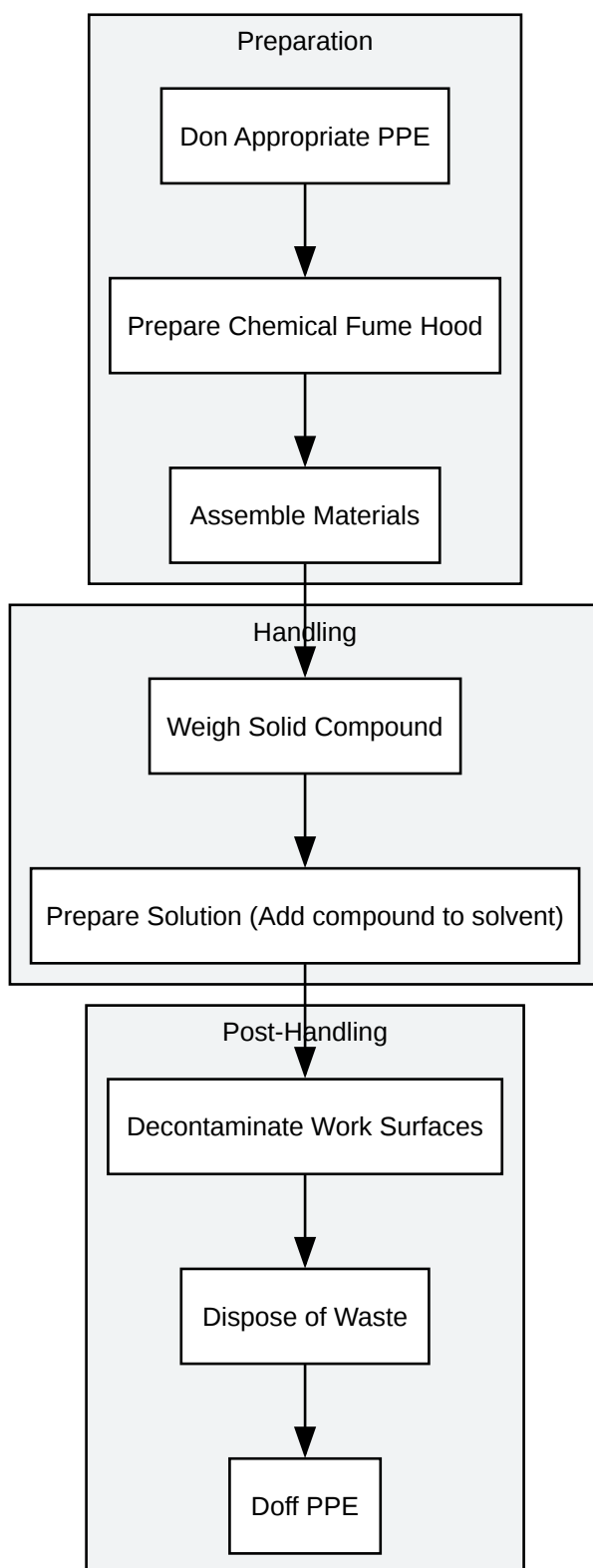
PPE Category	Specification	Rationale
Eye and Face Protection	Chemical splash goggles meeting ANSI Z-87.1 standard. A full face shield is recommended when handling larger quantities (>100 mL).[2]	To protect eyes from splashes of the corrosive TFA component, which can cause serious eye damage.[3][4][5]
Skin and Body Protection	- Gloves: Nitrile gloves are required. Double gloving is recommended. Change gloves immediately upon contact.[2] [6]- Lab Coat: A properly fitting lab coat must be worn.[2]- Clothing: Long pants and closed-toed shoes are mandatory.[2][6]	To prevent skin contact with the corrosive material. TFA can cause severe skin burns.[3][5] Contaminated clothing should be removed promptly.[3]
Respiratory Protection	Use only in a well-ventilated area, preferably within a chemical fume hood.[2][7][8] If ventilation is inadequate, a suitable respirator should be worn.	To avoid inhalation of vapors or mists, which can irritate the nose, throat, and lungs.[3][4]

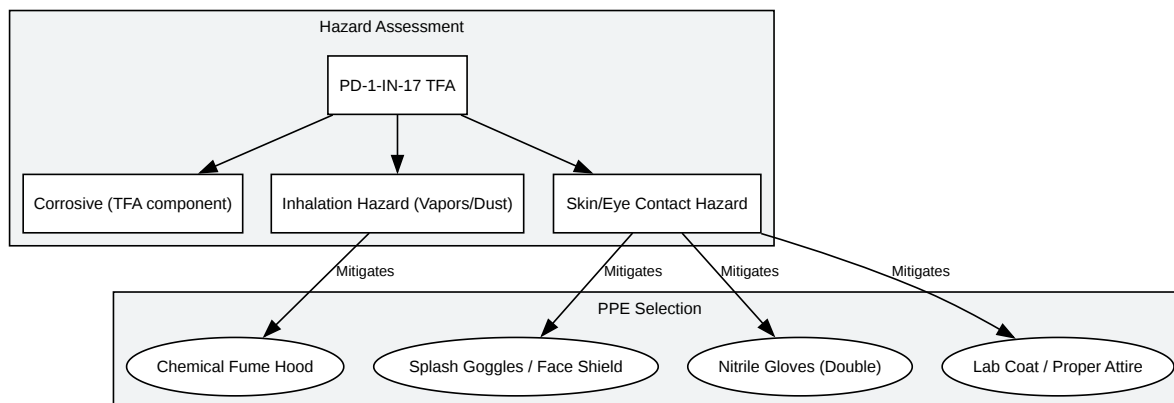
Engineering Controls

Control	Specification	Purpose
Ventilation	All work with PD-1-IN-17 TFA must be conducted in a properly functioning chemical fume hood.[2][6][7]	To minimize inhalation exposure and contain any potential spills or aerosols.
Safety Equipment	An eyewash station and safety shower must be immediately accessible in the work area.[2][3][8]	To provide immediate decontamination in case of accidental eye or skin contact.

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for safely handling **PD-1-IN-17 TFA** from preparation to disposal.





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